

An In-Depth Technical Guide to prim-O-Glucosylangelicain

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Compound of Interest

Compound Name: *prim-O-Glucosylangelicain*

Cat. No.: *B1150786*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

prim-O-Glucosylangelicain is a natural product isolated from the rhizomes of *Cimicifuga foetida* L.[1], a plant species with a history of use in traditional medicine. This technical guide provides a comprehensive overview of the available scientific data on **prim-O-Glucosylangelicain**, including its chemical properties. While information on this specific compound is limited in publicly accessible literature, this document consolidates the known data and provides context based on related compounds from the same source. This guide is intended to serve as a foundational resource for researchers and professionals in drug development interested in the potential of natural compounds from *Cimicifuga* species.

Chemical Identity and Properties

prim-O-Glucosylangelicain is a glycoside, a class of compounds prevalent in *Cimicifuga foetida*[2]. While detailed experimental data for **prim-O-Glucosylangelicain** is not widely available, the fundamental chemical information is summarized below.

Chemical Structure and Formula

A definitive chemical structure diagram for **prim-O-Glucosylangelicain** is not readily available in the reviewed scientific literature. Similarly, specific spectroscopic data such as ^1H NMR, ^{13}C

NMR, and mass spectrometry that would confirm the structure are not published in accessible databases.

Based on its name, **prim-O-Glucosylangelicain** is presumed to be a glycoside derivative of angelicain or a related chromone structure. Chromones are a known class of compounds isolated from *Cimicifuga foetida*^{[2][3][4]}.

Physicochemical Properties

Quantitative data for **prim-O-Glucosylangelicain** is sparse. The following table summarizes the available information.

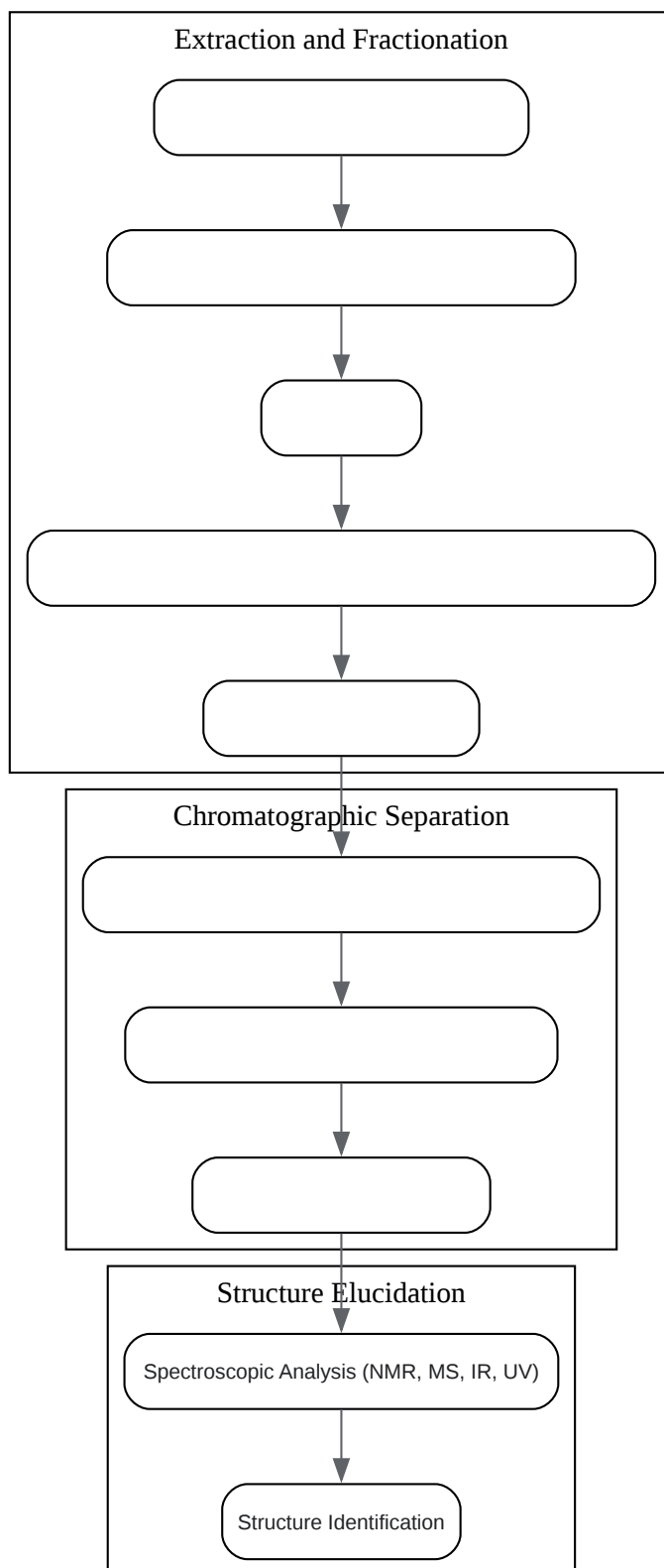
Property	Value	Source
Molecular Formula	C ₂₁ H ₂₆ O ₁₁	N/A
Molecular Weight	454.4 g/mol	N/A
CAS Number	85889-15-2	N/A
Appearance	Powder	N/A
Source	Rhizomes of <i>Cimicifuga foetida</i> L.	^[1]

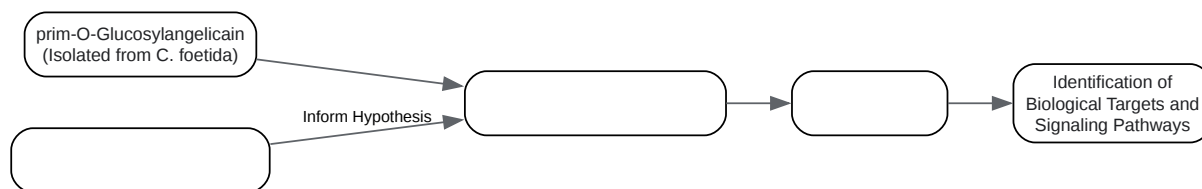
Experimental Protocols

Detailed experimental protocols for the specific isolation and purification of **prim-O-Glucosylangelicain** are not explicitly documented in the available literature. However, a general methodology for the isolation of chemical constituents from *Cimicifuga foetida* can be inferred from various studies on this plant.

General Isolation Procedure for Compounds from *Cimicifuga foetida*

The following is a generalized workflow for the isolation of compounds from the rhizomes of *Cimicifuga foetida*, which could be adapted for the targeted isolation of **prim-O-Glucosylangelicain**.





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